Technical Characterization of Ala-Phe-Gly: A Physicochemical Guide

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Compound of Interest

Compound Name:	*H-Ala-Phe-Gly-OH*
CAS No.:	*20807-28-7*
Cat. No.:	*B3251230*

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Executive Summary

The tripeptide Ala-Phe-Gly (AFG) serves as a critical model system in peptide chemistry due to its steric balance between the compact Glycine, the hydrophobic Phenylalanine, and the aliphatic Alanine. This guide provides a definitive physicochemical profile of AFG, specifically addressing the frequent discrepancies found in literature regarding its isoelectric point (pI).

Unlike large proteins, short peptides like AFG exhibit significant pKa shifts at their termini due to inductive effects from the peptide backbone. This guide moves beyond basic textbook approximations, utilizing corrected pKa values for peptide termini to derive accurate pI data essential for solubility profiling and formulation stability.

Key Physicochemical Parameters[1][2][3][4][5][6][7][8][9][10][11]

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Parameter	Value	Unit	Notes
Sequence	H-Ala-Phe-Gly-OH	-	N-to-C Direction
Formula		-	-
Monoisotopic Mass	293.1376	Da	For Mass Spec (HRMS)
Average Molecular Weight	293.32	g/mol	For Molarity/Gravimetry
Theoretical pI	~5.65	pH	Corrected for peptide termini
Hydrophobicity	Moderate	-	Driven by internal Phe residue

Structural & Physicochemical Analysis[2][4][7][8]

Molecular Weight Derivation

For precise analytical applications, one must distinguish between the monoisotopic mass (used in high-resolution Mass Spectrometry) and the average molecular weight (used for weighing samples).

- Residue Masses (Dehydrated):
  - L-Alanyl (Ala):

    = 71.037 Da
  - L-Phenylalanyl (Phe):

    = 147.068 Da
  - Glycyl (Gly):

    = 57.021 Da
  - Water (

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): 18.015 Da (Added to account for termini H and OH)

- Calculation:

  (Approx)

The Isoelectric Point (pI) Conundrum

A common error in peptide chemistry is calculating pI by averaging the pKa values of free amino acids. In a tripeptide, the internal alpha-carboxyl and alpha-amino groups form amide bonds and are non-ionizable. Only the N-terminal Amine and C-terminal Carboxyl remain.[1]

Furthermore, the pKa of these termini shifts significantly in a peptide context compared to free amino acids:

- N-Terminus (Ala): The pKa drops from ~9.7 (free) to ~7.7–8.0 (peptide) due to electron-withdrawing effects of the amide bond.
- C-Terminus (Gly): The pKa rises from ~2.3 (free) to ~3.3–3.6 (peptide) due to the loss of the stabilizing zwitterionic pair.

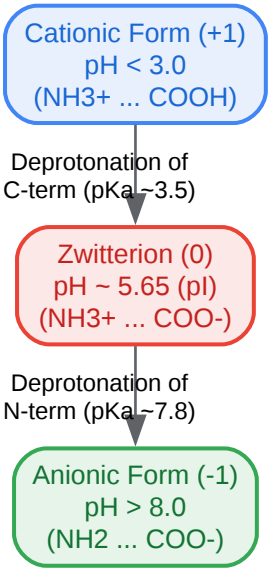
Corrected Calculation for AFG:

Note: If using standard "free" AA values, the pI would be erroneously calculated as ~6.0.

Ionization States Visualization

The following diagram illustrates the charge state transitions of AFG across the pH scale.

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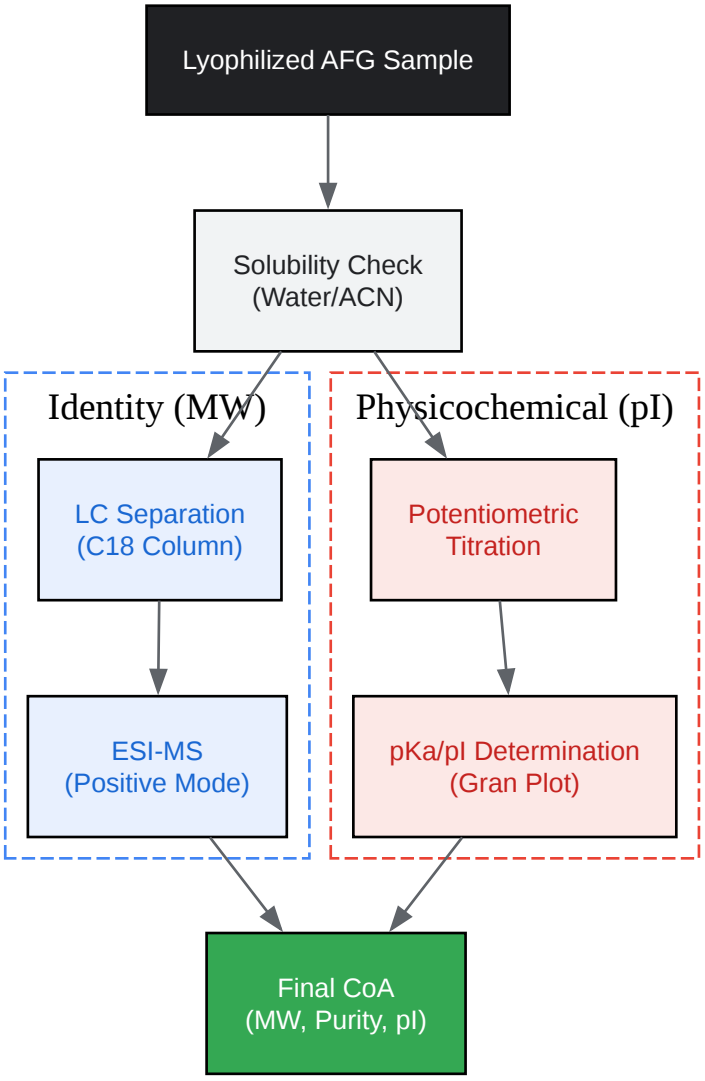
Figure 1: Ionization states of Ala-Phe-Gly. The molecule is neutral (zwitterionic) only in the narrow pH window around 5.65.

Analytical Methodologies

To validate the theoretical values, we employ a dual-stream analytical workflow. Mass Spectrometry confirms identity (MW), while Potentiometric Titration determines the pI.

Analytical Workflow

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Figure 2: Integrated analytical workflow for tripeptide characterization.

Experimental Protocols

Protocol A: Molecular Weight Confirmation via ESI-MS

Rationale: Electrospray Ionization (ESI) is preferred over MALDI for small peptides to avoid matrix interference in the low-mass region (<500 Da).

- Sample Preparation:
  - Dissolve 0.1 mg AFG in 1 mL of 50:50 Water:Acetonitrile + 0.1% Formic Acid.

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- Note: Formic acid ensures protonation of the N-terminus, facilitating detection.

- Instrument Parameters (Direct Infusion):
  - Flow Rate: 5–10 µL/min.
  - Capillary Voltage: 3.0–3.5 kV.
  - Cone Voltage: 15–30 V (Keep low to prevent in-source fragmentation of the peptide bond).
- Data Acquisition:
  - Scan Range: 100–500 m/z.
  - Expected Signal: m/z.
  - Look for Sodium adducts m/z if glassware was not silanized.

Protocol B: pI Determination via Potentiometric Titration

Rationale: Standard IEF (Isoelectric Focusing) gels are often unsuitable for ultra-low MW peptides due to high diffusion rates and lack of fixability. Potentiometric titration is the "Gold Standard" for small molecules.

- Reagents:
  - 0.1 M HCl (Standardized).
  - 0.1 M NaOH (Carbonate-free, Standardized).
  - Degassed ultrapure water (to prevent absorption affecting pH).

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- Procedure:
  - Dissolution: Dissolve 20 mg of AFG in 10 mL degassed water.
  - Acidification: Adjust pH to ~2.0 using HCl to fully protonate the carboxyl group.
  - Titration: Titrate with 0.1 M NaOH in small increments (e.g., 10 µL), recording pH after stabilization at each step.
  - Blank: Perform a blank titration (water + HCl only) to subtract solvent background.
- Data Analysis:
  - Plot pH vs. Volume of NaOH.
  - Identify inflection points (First derivative

).
  - The first inflection point corresponds to

    (~3.5).
  - The second inflection point corresponds to

    (~7.8).
  - Calculate pI: Average the two determined pKa values.

Implications for Drug Development[1]

Understanding the precise pI of Ala-Phe-Gly is not merely academic; it dictates formulation strategies:

- Solubility Minimum: At pH ~5.65 (the pI), AFG has net zero charge. This is the point of minimum solubility and highest aggregation risk. Formulation buffers should be at least ±1.5 pH units away from the pI (e.g., pH 4.0 or pH 7.5) to ensure solubility.

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- Hydrophobic Effect: The central Phenylalanine (Phe) residue significantly decreases water solubility compared to Gly-Gly-Gly. At the pI, hydrophobic stacking of the Phe rings can drive rapid precipitation.
- Purification Strategy: When purifying AFG via Ion Exchange Chromatography (IEX):
  - At pH 4.0 (below pI), AFG is cationic

    Use Cation Exchange (CEX).
  - At pH 7.5 (above pI), AFG is anionic

    Use Anion Exchange (AEX).

References

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